

7-Bromoquinolin-6-ol: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 7-Bromoquinolin-6-ol

CAS No.: 84174-71-0

Cat. No.: B3178856

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Abstract

This technical guide provides an in-depth analysis of **7-Bromoquinolin-6-ol**, a halogenated quinoline derivative of significant interest to the scientific community, particularly those in drug discovery and materials science. The document details its chemical and physical properties, synthesis methodologies, and reactivity. Furthermore, it explores its applications in drug development, complete with detailed experimental protocols and analytical techniques. This guide is designed to be an essential resource for researchers, chemists, and professionals within the pharmaceutical and chemical industries, offering both foundational knowledge and practical insights.

Introduction: The Quinoline Moiety and the Importance of 7-Bromoquinolin-6-ol

The quinoline scaffold is a cornerstone in medicinal chemistry, forming the structural basis of many natural products and synthetic pharmaceuticals. These compounds exhibit a broad

spectrum of biological activities, including antimalarial, anticancer, and antibacterial properties. The specific placement of substituents on the quinoline ring is paramount in defining its pharmacological characteristics.

7-Bromoquinolin-6-ol, with a bromine atom at the 7-position and a hydroxyl group at the 6-position, presents a unique electronic and steric profile that is highly advantageous for targeted drug design. The bromine atom acts as a versatile handle for synthetic modifications, particularly through cross-coupling reactions, while the hydroxyl group can participate in hydrogen bonding or serve as a site for further derivatization.

Physicochemical Properties

A comprehensive understanding of a compound's physicochemical properties is crucial for its effective application. The key properties of **7-Bromoquinolin-6-ol** are summarized below.

Property	Value
Molecular Formula	C ₉ H ₆ BrNO[1]
Molecular Weight	224.05 g/mol [1]
CAS Number	84174-71-0[1]
Appearance	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available

Synthesis and Reactivity

The synthesis of **7-Bromoquinolin-6-ol** can be approached through several synthetic routes, with the bromination of a quinoline precursor being a common strategy. The reactivity of this compound is primarily influenced by its bromo and hydroxyl functional groups, making it a valuable intermediate for creating more complex molecules.

3.1. Synthetic Workflow Diagram

The following diagram outlines a general workflow for the synthesis of **7-Bromoquinolin-6-ol** and its subsequent derivatization.

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Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
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